

Application Note: Advanced Orthogonal Characterization of 3-Allyloxy-4-isopropyl-benzoic Acid

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Compound of Interest

Compound Name: 3-Allyloxy-4-isopropyl-benzoic acid

Cat. No.: B13021907

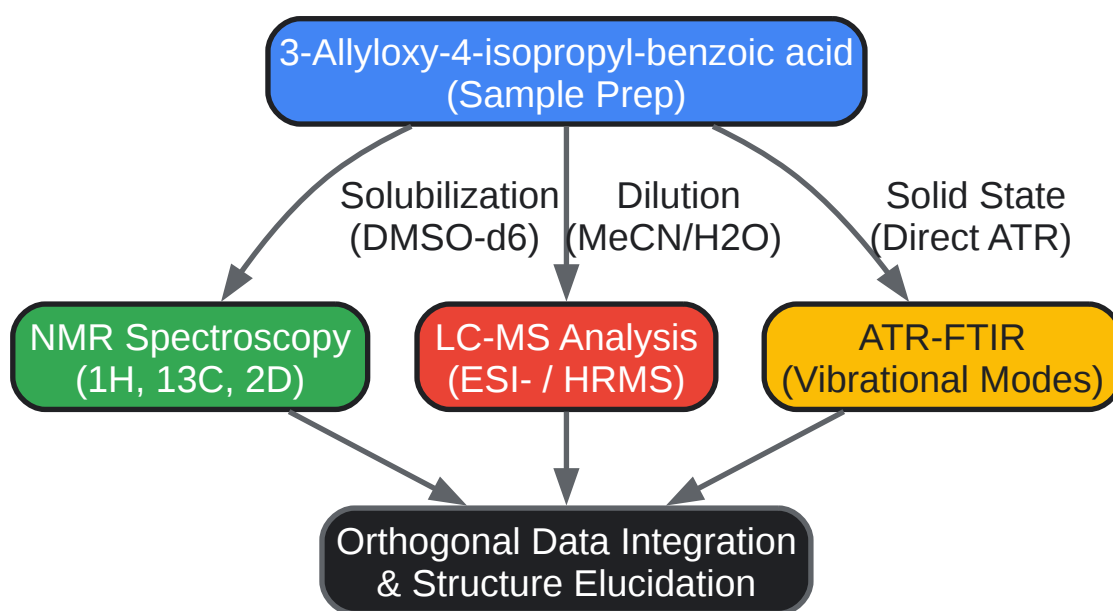
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Executive Summary & Rationale

3-Allyloxy-4-isopropyl-benzoic acid (Chemical Formula: $C_{13}H_{16}O_3$, Exact Mass: 220.11 g/mol) is a highly functionalized aromatic building block utilized in advanced pharmaceutical synthesis. The molecule presents a unique analytical challenge due to its diverse functional landscape: a terminal alkene, an ether linkage, a sterically bulky isopropyl group, and a polar carboxylic acid moiety.

To ensure rigorous quality control and structural verification during drug development, relying on a single analytical method is insufficient. This application note establishes a self-validating analytical workflow. By integrating Nuclear Magnetic Resonance (NMR), Liquid Chromatography-Mass Spectrometry (LC-MS), and Fourier Transform Infrared (FTIR) spectroscopy, we create an orthogonal matrix where every structural feature is confirmed by at least two independent physical principles.

Analytical Workflow Design



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Fig 1. Orthogonal characterization workflow for structural validation.

High-Resolution Nuclear Magnetic Resonance (NMR) Spectroscopy Expertise & Causality

NMR spectroscopy is the definitive method for analyzing the atomic structure and composition of organic molecules[1]. For **3-Allyloxy-4-isopropyl-benzoic acid**, the choice of solvent is the most critical experimental variable. While CDCl_3 is a common default, we mandate the use of DMSO-d_6 . Why? In non-polar solvents like CDCl_3 , carboxylic acids rapidly dimerize via hydrogen bonding, causing the $-\text{COOH}$ proton signal to broaden into the baseline or shift unpredictably. In DMSO-d_6 , the solvent acts as a strong hydrogen-bond acceptor, stabilizing the monomeric form and yielding a distinct, quantifiable broad singlet near 12.5 ppm. Furthermore, the steric bulk of the isopropyl group at the C4 position restricts the free rotation of the adjacent allyloxy group at C3, a spatial relationship that can be definitively mapped using 2D NOESY experiments.

Protocol: ^1H and ^{13}C NMR Acquisition

- **Sample Preparation:** Accurately weigh 15.0 mg of the crystalline API. Dissolve completely in 0.6 mL of deuterated dimethyl sulfoxide (DMSO- d_6 , 99.9% D) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference.
- **Instrument Setup:** Transfer the homogenous solution to a 5 mm precision NMR tube. Load into a 500 MHz (or higher) NMR spectrometer.
- **^1H Acquisition:** Execute a standard 1D proton sequence (zg30). Set the relaxation delay (D1) to 2.0 s to ensure complete relaxation of the sterically hindered protons, set the acquisition time to 3.0 s, and collect 16 scans.
- **^{13}C Acquisition:** Execute a proton-decoupled ^{13}C sequence (zgpg30). Set D1 to 2.0 s and collect 1024 scans to achieve an optimal signal-to-noise ratio for the quaternary aromatic carbons.

Quantitative Data: Expected ^1H NMR Assignments

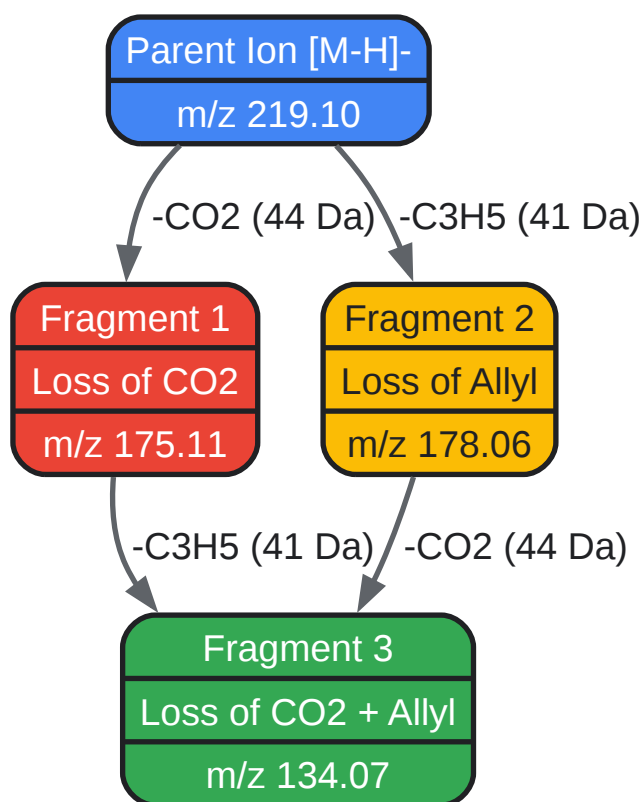
Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~12.50	Broad Singlet	1H	Carboxylic acid (-COOH)
~7.55	Doublet of Doublets	1H	Aromatic C6-H (ortho to COOH)
~7.45	Doublet	1H	Aromatic C2-H (meta to isopropyl)
~7.30	Doublet	1H	Aromatic C5-H (ortho to isopropyl)
~6.05	Multiplet	1H	Allylic internal methine (-CH=)
~5.40 & ~5.25	Doublets of Multiplets	2H	Allylic terminal methylene (=CH ₂)
~4.60	Doublet	2H	Ether methylene (-O-CH ₂ -)
~3.25	Septet	1H	Isopropyl methine (-CH(CH ₃) ₂)
~1.20	Doublet	6H	Isopropyl methyls (-CH ₃)

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Expertise & Causality

LC-MS integrates the separation capabilities of high-pressure liquid chromatography with the highly sensitive and selective detection of mass spectrometry[2]. For this specific chemotype, Electrospray Ionization in negative mode (ESI-) is strictly required. The carboxylic acid moiety readily donates a proton to form a highly stable [M-H]⁻ pseudo-molecular ion at m/z 219.10[3].

Attempting this analysis in positive ion mode (ESI+) would result in severe ion suppression and poor sensitivity, as the molecule lacks basic amine sites to accept a proton efficiently.



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Fig 2. Proposed ESI⁻ MS/MS fragmentation pathway for the [M-H]⁻ ion.

Protocol: LC-MS/MS Analysis

- **Mobile Phase Preparation:** Prepare Phase A (0.1% Formic Acid in LC-MS grade Water) and Phase B (0.1% Formic Acid in LC-MS grade Acetonitrile).
- **Sample Dilution:** Prepare a 10 µg/mL solution of the analyte in a 50:50 mixture of Water:Acetonitrile.
- **Chromatography:** Inject 2 µL onto a sub-2 µm C18 column (e.g., 2.1 x 50 mm, 1.7 µm). Execute a linear gradient from 5% B to 95% B over 5 minutes at a flow rate of 0.4 mL/min.
- **Mass Spectrometry:** Operate the triple quadrupole mass spectrometer in negative ESI mode. Set the capillary voltage to 2.5 kV and the desolvation temperature to 350°C.

- Tandem MS (MS²): Isolate the precursor ion (m/z 219.1) in Q1. Apply a collision energy (CE) of 15-25 eV using Argon as the collision gas in Q2. Scan Q3 from m/z 50 to 250 to capture the product ions.

Quantitative Data: MS/MS Transitions

Precursor Ion (m/z)	Product Ion (m/z)	Neutral Loss	Structural Implication
219.10	175.11	44 Da (CO ₂)	Confirms the presence of the free carboxylic acid.
219.10	178.06	41 Da (C ₃ H ₅ •)	Confirms the presence of the allyloxy ether side chain.
175.11	134.07	41 Da (C ₃ H ₅ •)	Sequential cleavage of both functional groups.

Attenuated Total Reflection Fourier-Transform Infrared (ATR-FTIR) Spectroscopy Expertise & Causality

FTIR spectroscopy provides sensitive, fast, and non-destructive molecular fingerprinting of solid formulations[4]. For **3-Allyloxy-4-isopropyl-benzoic acid**, we strictly utilize ATR-FTIR rather than traditional KBr pellet transmission. Why? The mechanical stress and high pressure required to press KBr pellets can induce polymorphic transitions or disrupt the delicate hydrogen-bonding dimer network of the benzoic acid[5]. ATR allows for direct, stress-free analysis of the crystalline powder, preserving its native solid-state thermodynamic form and providing an accurate representation of the bulk material.

Protocol: ATR-FTIR Acquisition

- Background Collection: Clean the diamond ATR crystal with LC-MS grade isopropanol and allow it to evaporate completely. Collect a background spectrum (air) using 32 scans at a

resolution of 4 cm^{-1} .

- **Sample Application:** Place approximately 5 mg of the unadulterated solid powder directly onto the center of the diamond crystal.
- **Compression:** Lower the pressure anvil until the software indicates optimal optical contact (typically ~50-80 units of pressure).
- **Acquisition:** Collect the sample spectrum using 32 scans across the mid-IR range (4000 cm^{-1} to 400 cm^{-1}).
- **Processing:** Apply an ATR correction algorithm to account for the wavelength-dependent penetration depth of the evanescent wave, followed by baseline correction.

Quantitative Data: Key Vibrational Modes

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Structural Assignment
2500 - 3300	Strong, Broad	O-H stretch	Hydrogen-bonded carboxylic acid dimer
3080	Weak, Sharp	=C-H stretch	Terminal alkene of the allyl group
2960, 2870	Medium	C-H stretch	Aliphatic C-H from the isopropyl group
1685	Strong, Sharp	C=O stretch	Conjugated carboxylic acid carbonyl
1645	Medium	C=C stretch	Alkene double bond of the allyl group
1240	Strong	C-O-C stretch	Asymmetric stretch of the alkyl-aryl ether

The Self-Validating System: Cross-Orthogonal Verification

To ensure absolute trustworthiness in drug development, this protocol functions as a self-validating system where no single technique is relied upon in isolation:

- The Allyl Group Verification: The presence of the terminal alkene is independently confirmed by the ^1H NMR multiplets at 5.2-6.1 ppm, the MS/MS neutral loss of 41 Da, and the ATR-FTIR $=\text{C-H}$ stretch at 3080 cm^{-1} .
- The Carboxylic Acid Verification: The acid moiety is validated by the 12.5 ppm NMR singlet, the robust $[\text{M-H}]^-$ pseudo-molecular ion at m/z 219.1 in negative LC-MS, and the massive, broad O-H stretch ($2500\text{-}3300\text{ cm}^{-1}$) combined with the sharp C=O stretch (1685 cm^{-1}) in FTIR.

References

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